

Structural Characterization and Synthetic Utility of C₈H₄ClF₂NO₃ Scaffolds

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Compound of Interest

Compound Name: 2-Chloro-1-(3,4-difluoro-5-nitrophenyl)ethanone

CAS No.: 1804517-08-5

Cat. No.: B1413114

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Executive Summary

The molecular formula C₈H₄ClF₂NO₃ represents a specific class of poly-functionalized aromatic building blocks, most notably exemplified by 3',5'-Difluoro-2'-nitrophenacyl chloride and its isomers (e.g., substituted nitroacetophenones). These scaffolds are critical intermediates in the synthesis of fluoroquinolone antibiotics, agrochemicals, and novel heterocyclic pharmacophores.

This guide provides a rigorous analysis of the physicochemical properties, structural isomerism, and synthetic methodologies associated with this formula. It establishes a self-validating analytical framework for confirming the identity of these derivatives during drug development workflows.

Molecular Properties & Stoichiometry[1]

Fundamental Constants

Precise molecular weight determination is the cornerstone of small molecule characterization. For C₈H₄ClF₂NO₃, the presence of multiple monoisotopic (F) and polyisotopic (Cl) elements creates a distinct mass spectral signature.

Property	Value	Unit	Derivation Note
Molecular Formula		-	Stoichiometric composition
Average Molecular Weight	235.57	g/mol	Based on standard atomic weights
Monoisotopic Mass	234.9848	Da	Calculated using
Exact Mass ()	236.9818	Da	M+2 peak contribution
Heavy Atom Count	15	-	Non-hydrogen atoms
Degree of Unsaturation	6	-	Ring (4) + Carbonyl (1) + Nitro (1)

Isotopic Abundance & Mass Spectral Validation

The chlorine atom introduces a characteristic 3:1 intensity ratio between the molecular ion () and the isotope peak ().

- M (234.98): 100% Relative Abundance ()
- M+2 (236.98): ~32% Relative Abundance ()

Analytical Checkpoint: If your Mass Spec data does not show this specific 3:1 doublet split separated by 2.0 Da, the compound is not a monochlorinated derivative.

Structural Isomerism: The "Warhead" vs. The "Precursor"

The formula

primarily resolves into two chemically distinct scaffold types relevant to drug discovery.

Scaffold A: The Alkylating Agent (Phenacyl Chloride)

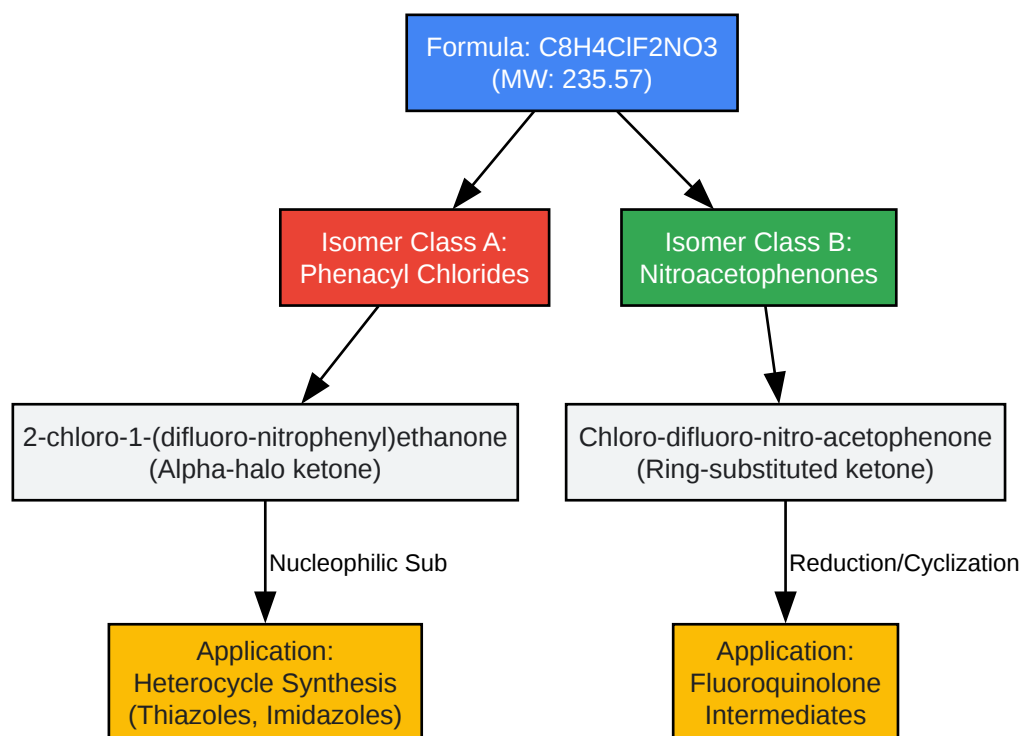
Systematic Name: 2-chloro-1-(3,5-difluoro-2-nitrophenyl)ethanone Role: Highly reactive electrophile ("Warhead"). Utility: The

-chloro ketone moiety is a prime target for nucleophilic attack, allowing for the rapid construction of fused heterocycles like imidazopyridines or thiazoles.

Scaffold B: The Functionalized Core (Nitroacetophenone)

Systematic Name: 1-(3-chloro-2,4-difluoro-5-nitrophenyl)ethanone Role: Stable precursor.

Utility: Often used as a substrate for further functionalization (e.g., reduction of the nitro group to an aniline for amide coupling).



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Figure 1: Structural divergence of the C₈H₄ClF₂NO₃ formula into two primary chemical utility classes.

Synthetic Methodology

This protocol focuses on the synthesis of the Phenacyl Chloride derivative (Scaffold A), as it represents the more complex synthetic challenge due to the handling of the reactive

-halo ketone.

Retrosynthetic Analysis

The target molecule is assembled via the nitration of a difluorobenzene precursor, followed by Friedel-Crafts acylation and subsequent

-chlorination.

Step-by-Step Protocol (Self-Validating)

Precursor: 2,4-Difluoroacetophenone (Commercial) or synthesized via acetylation of 1,3-difluorobenzene.

Step 1: Regioselective Nitration

- Reagents:

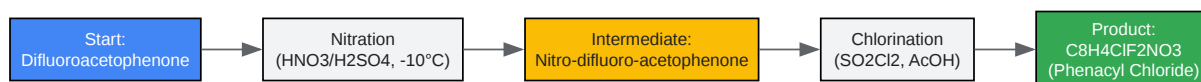
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- Procedure: Cool the acetophenone solution to -10°C. Add nitrating mixture dropwise. The directing effects of the fluorine (ortho/para) and the acetyl group (meta) must be balanced.
- Validation: Monitor by TLC. Product should be less polar than the starting material.
- Safety: Exothermic reaction; maintain strict temperature control to prevent polynitration.

Step 2: Alpha-Chlorination

- Reagents: Sulfuryl chloride () or gas in acetic acid.
- Procedure: Dissolve the nitro-acetophenone intermediate in glacial acetic acid. Add dropwise at room temperature.
- Mechanism: Enolization of the ketone followed by electrophilic halogenation.
- End-Point: Disappearance of the methyl singlet (~2.6 ppm) and appearance of the methylene singlet (~4.5-4.8 ppm) in -NMR.



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Figure 2: Synthetic route for converting difluoroacetophenone to the target C₈H₄ClF₂NO₃ scaffold.

Analytical Validation Framework

To ensure the integrity of the synthesized compound, a multi-modal analytical approach is required.

Nuclear Magnetic Resonance (NMR)

- -NMR (DMSO-):
 - Aromatic Region (7.0 - 8.5 ppm): Look for two distinct signals (often triplets or multiplets due to F-H coupling).

- Aliphatic Region (4.5 - 5.0 ppm): A sharp singlet corresponding to the group (2 protons). Note: If this is a methyl singlet (~2.5 ppm), you have the wrong isomer (Nitroacetophenone).
- -NMR:
 - Critical for confirming the position of the fluorine atoms relative to the nitro group. Expect two distinct signals if the symmetry is broken.

Infrared Spectroscopy (IR)

- Carbonyl (

): Strong band at 1690–1710

(shifted due to

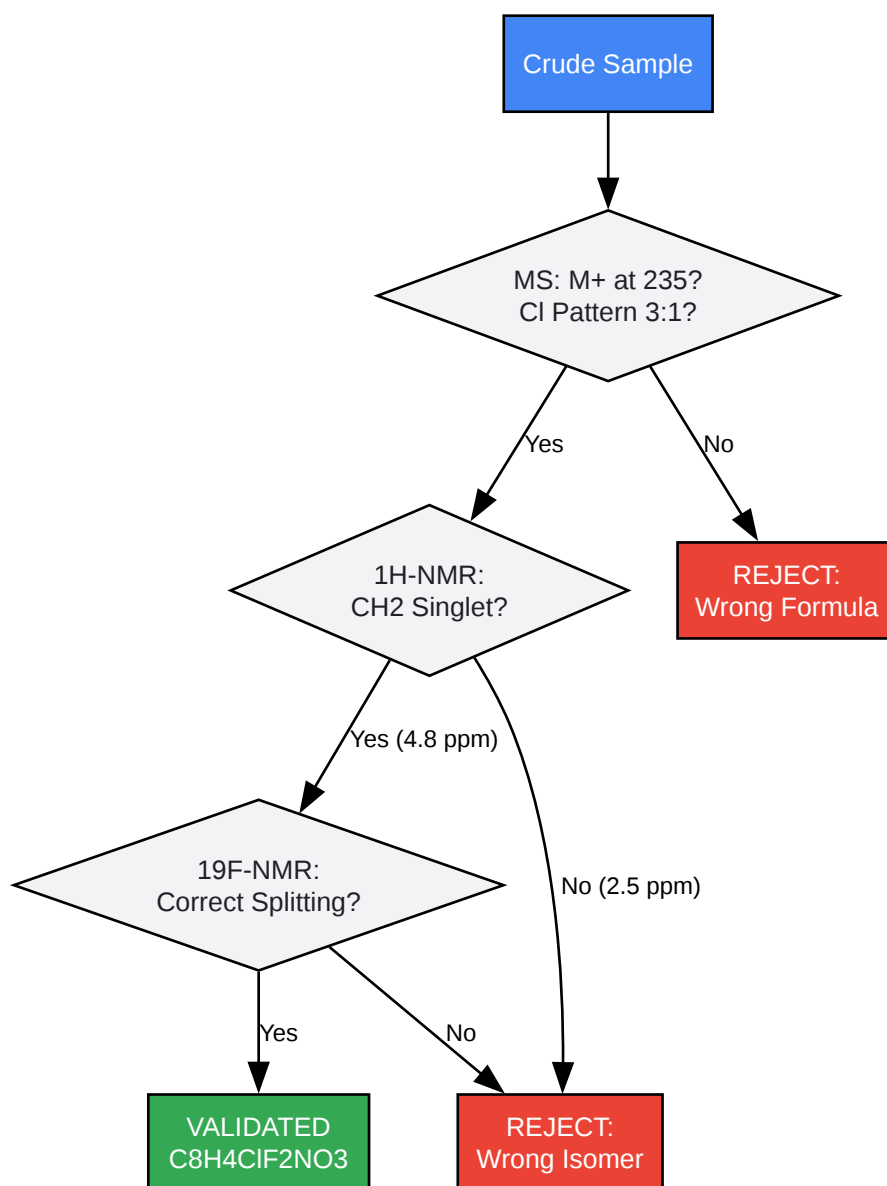
-halogen).
- Nitro (

): Asymmetric stretch ~1530

, Symmetric stretch ~1350

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Quality Control Decision Tree



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Figure 3: Analytical decision matrix for validating the identity of C₈H₄ClF₂NO₃ derivatives.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 135427962, 3',5'-Difluoro-2'-nitrophenacyl chloride. Retrieved from [[Link](#)]
- National Institute of Standards and Technology (NIST). Isotopic Compositions and Atomic Weights. Retrieved from [[Link](#)]

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